Structural Validation Guide: 1-(2-bromoethyl)-5-fluoro-1H-indole

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Compound of Interest

Compound Name:	*1-(2-bromoethyl)-5-fluoro-1H-indole*
CAS No.:	*1865988-59-5*
Cat. No.:	*B2950022*

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Executive Summary & Application Context

1-(2-bromoethyl)-5-fluoro-1H-indole is a critical intermediate in the synthesis of serotonergic ligands (e.g., 5-HT receptor agonists) and melatonin analogs. The combination of the indole scaffold with a fluorine atom at the 5-position modulates metabolic stability (blocking hydroxylation), while the bromoethyl chain serves as a versatile electrophilic linker for secondary amines.

This guide provides a rigorous structural validation framework. Unlike standard datasheets, we compare the target molecule against its specific precursors and common side-products to ensure synthetic success.

Key Validation Metrics

- Target: N-alkylation (deshielded triplet ~4.4 ppm).
- Purity Check: Absence of N-H signal (broad singlet >8.0 ppm).

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- Fluorine Signature: Distinct

  coupling patterns in the aromatic region.

Synthesis & Experimental Protocol

To understand the NMR spectrum, one must understand the sample's origin. The primary challenge in synthesizing this compound is preventing the formation of the bis-indole dimer (where the alkyl chain reacts with two indole molecules).

Optimized Protocol (Self-Validating)

Reaction Type: Nucleophilic Substitution (

). Reagents: 5-Fluoroindole, 1,2-Dibromoethane (Excess), NaH or KOH.

Step-by-Step Workflow:

- Deprotonation: Dissolve 5-fluoroindole (1.0 eq) in anhydrous DMF. Cool to 0°C. Add NaH (1.2 eq, 60% dispersion) slowly. Validation: Gas evolution (

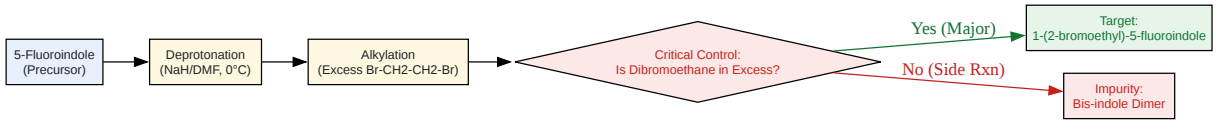
) must cease before proceeding.

- Alkylation: Add 1,2-dibromoethane (3.0 - 5.0 eq) rapidly. Crucial: The large excess prevents the mono-alkylated product from reacting with another indole anion.

- Quench & Workup: Pour into ice water. Extract with EtOAc.[1]

- Purification: Column chromatography (Hexane/EtOAc). The excess dibromoethane elutes first, followed by the product.

Workflow Visualization



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Caption: Logical flow of synthesis highlighting the critical stoichiometry check required to favor the target mono-alkylated product over the dimer.

Comparative NMR Analysis

The following data compares the Target Molecule against its Precursor (starting material) and the Linker Reagent. This triangulation confirms the reaction occurred at the Nitrogen and that the linker is intact.

Solvent:

(Chloroform-d) | Frequency: 400 MHz

Table 1: Chemical Shift Comparison (, ppm)

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Assignment	Precursor (5-Fluoroindole)	Target Product	Reagent (1,2-Dibromoethane)	Interpretation
N-H	8.20 (br s)	Absent	-	Confirms N-alkylation.
$N-CH_2$	-	4.45 (t, J=6.5 Hz)	-	Deshielded by Nitrogen. Diagnostic of product.
CH_2-Br	-	3.65 (t, J=6.5 Hz)	3.63 (s)	Deshielded by Bromine. Symmetry break from reagent.
H-2 (Ar)	7.20 (m)	7.15 (d)	-	Slight shift due to N-substitution.
H-3 (Ar)	6.50 (m)	6.48 (d)	-	Characteristic indole double bond signal.
H-4 (Ar)	7.28 (dd)	7.25 (dd)	-	Ortho to Fluorine (large coupling).
H-6 (Ar)	6.95 (td)	6.98 (td)	-	Ortho to Fluorine (large coupling).
H-7 (Ar)	7.30 (dd)	7.22 (dd)	-	Meta to Fluorine.

Deep Dive: Mechanistic Interpretation

This section explains the "Why" behind the signals, establishing the causal link between structure and spectrum.

A. The Fluorine Effect (Coupling)

The presence of Fluorine at C-5 complicates the aromatic region due to Spin-Spin coupling. Unlike simple alkyl indoles, the protons are split by both neighbors and the fluorine atom.

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- H4 (Ortho to F): Appears as a doublet of doublets (dd).
  - (Large, through-space/bond interaction).
  - (Coupling to H6).
- H6 (Ortho to F): Appears as a triplet of doublets (td) or multiplet.
  - It couples to F (
    ), H7 (
    ), and H4 (
).
- H7 (Meta to F): Appears as a doublet of doublets (dd).
  - Dominant coupling to H6 (
).
  - Smaller coupling to F (
).

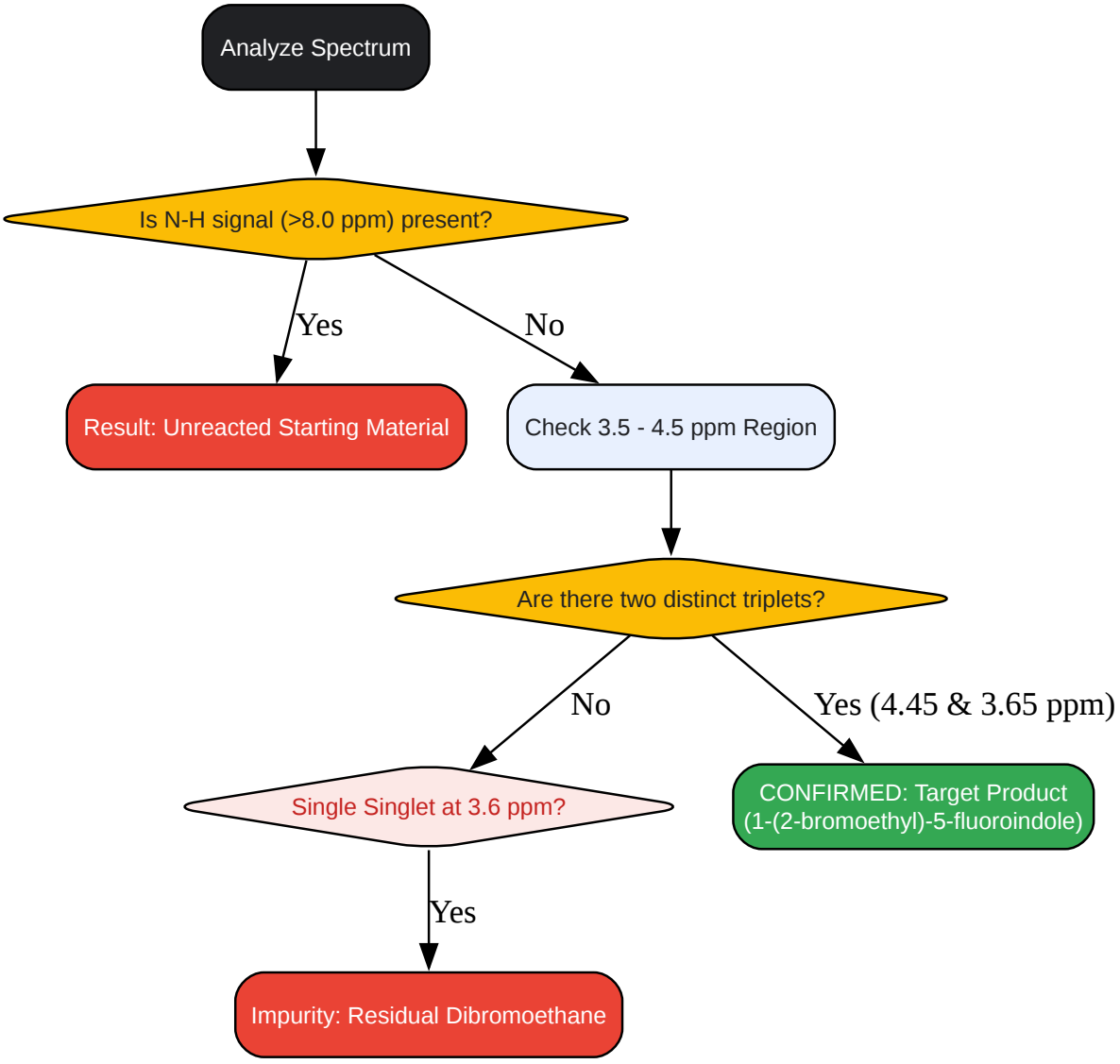
B. The Aliphatic Chain (The "Fingerprint")

The ethyl chain provides the definitive proof of successful alkylation.

- Symmetry Breaking: The reagent 1,2-dibromoethane is symmetrical and appears as a single singlet at ~3.63 ppm. Upon reaction, this symmetry is broken.
- The Nitrogen Shift: The protons adjacent to the indole nitrogen (
) are significantly deshielded (shifted downfield to ~4.45 ppm) compared to the bromine-adjacent protons (~3.65 ppm) due to the aromatic ring current and the electronegativity of the nitrogen.

Logic Tree for Assignment

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Caption: Decision tree for rapidly assessing reaction success based on spectral features.

Troubleshooting & Impurity Profiling

Even with a good protocol, impurities occur. Use this guide to identify them.

Bis-Indole Dimer

- Cause: Insufficient excess of 1,2-dibromoethane.

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- NMR Signature:
  - The aliphatic region will show a single signal (or very tight multiplet) around 4.4-4.5 ppm integrating for 4 protons.
  - The triplet at 3.65 ppm (

) will be missing.
  - Aromatic integration will double relative to the linker.

Elimination Product (N-Vinyl Indole)

- Cause: Excessive heating or use of strong base (e.g., KOH) without temperature control, leading to HBr elimination.
- NMR Signature:
  - Distinct alkene signals (ABX system) in the 5.0 - 7.0 ppm range.
  - Loss of the triplet pattern in the 3.5 - 4.5 ppm range.

References

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  - Synthesis of 5-substituted indoles via N-alkyl
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- Spectral Database for Organic Compounds (SDBS)
  - Reference spectra for 5-fluoroindole (SDBS No. 3456).
- BenchChem Spectral Analysis

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Sources

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